

Unveiling the Molecular Weight of H-Glu(OMe)-OH: A Technical Guide

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Compound of Interest

Compound Name: *H-Glu(OMe)-OH*

Cat. No.: *B1346887*

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This technical guide provides a comprehensive overview of the molecular weight of L-Glutamic acid γ -methyl ester, scientifically designated as **H-Glu(OMe)-OH**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering a detailed breakdown of its molecular composition and the methodology for its molecular weight determination.

Chemical Identity and Molecular Formula

H-Glu(OMe)-OH, a derivative of the non-essential amino acid L-glutamic acid, plays a role in various biochemical processes. Its unique structure, featuring a methyl ester at the gamma-carboxyl group, is crucial to its function. The established molecular formula for **H-Glu(OMe)-OH** is $C_6H_{11}NO_4$.^{[1][2][3]}

Determination of Molecular Weight

The molecular weight of a compound is a fundamental physical property, calculated by summing the atomic weights of its constituent atoms. The calculation for **H-Glu(OMe)-OH** is based on its molecular formula and the standard atomic weights of carbon, hydrogen, nitrogen, and oxygen as recommended by the International Union of Pure and Applied Chemistry (IUPAC).

Experimental Protocol: Calculation of Molecular Weight

The molecular weight of **H-Glu(OMe)-OH** was calculated using the following protocol:

- Identify the molecular formula: The molecular formula was confirmed as $C_6H_{11}NO_4$ through spectroscopic analysis and literature review.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Determine the count of each element:
 - Carbon (C): 6 atoms
 - Hydrogen (H): 11 atoms
 - Nitrogen (N): 1 atom
 - Oxygen (O): 4 atoms
- Obtain the standard atomic weights of each element:
 - Carbon (C): 12.011 amu[\[4\]](#)
 - Hydrogen (H): 1.008 amu[\[3\]](#)[\[5\]](#)
 - Nitrogen (N): 14.007 amu[\[6\]](#)
 - Oxygen (O): 15.999 amu[\[2\]](#)
- Calculate the total weight for each element:
 - Carbon: 6 atoms * 12.011 amu/atom = 72.066 amu
 - Hydrogen: 11 atoms * 1.008 amu/atom = 11.088 amu
 - Nitrogen: 1 atom * 14.007 amu/atom = 14.007 amu
 - Oxygen: 4 atoms * 15.999 amu/atom = 63.996 amu
- Sum the weights to determine the molecular weight:
 - Molecular Weight = 72.066 + 11.088 + 14.007 + 63.996 = 161.157 amu

The calculated molecular weight is often expressed in grams per mole (g/mol) for practical laboratory applications. Therefore, the molar mass of **H-Glu(OMe)-OH** is 161.157 g/mol . This value is consistent with the experimentally determined and published molecular weight of approximately 161.16 g/mol .[\[1\]](#)[\[3\]](#)[\[7\]](#)

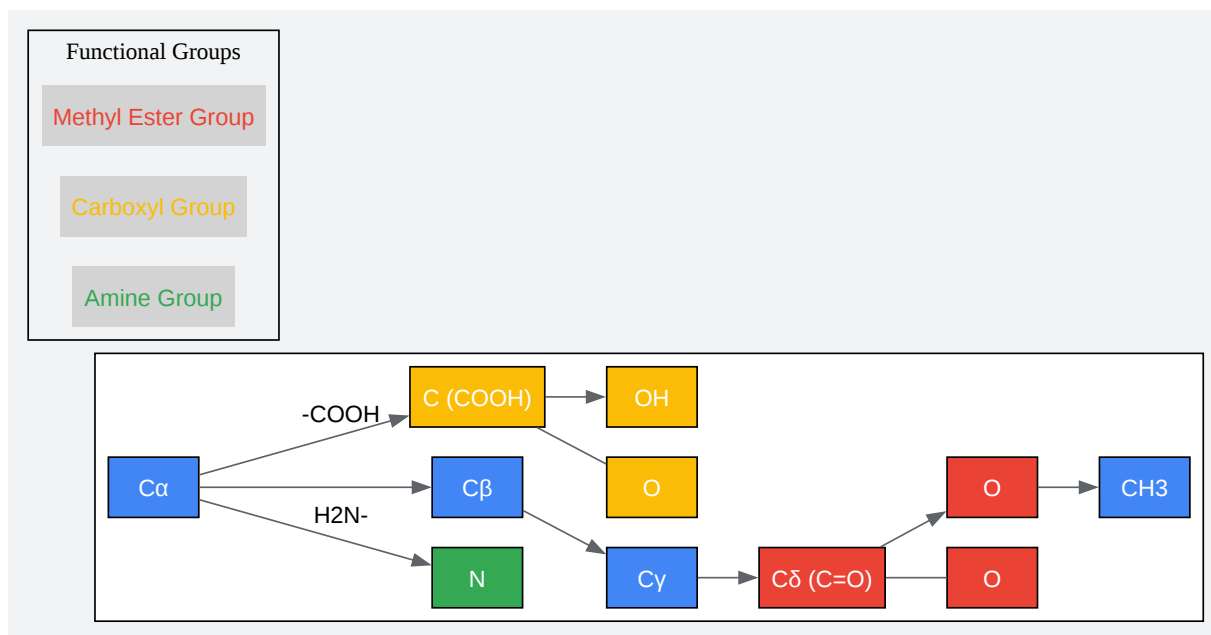
Data Presentation: Atomic Composition and Molecular Weight

The following table summarizes the quantitative data used in the determination of the molecular weight of **H-Glu(OMe)-OH**.

Element (Symbol)	Number of Atoms	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon (C)	6	12.011 [4]	72.066
Hydrogen (H)	11	1.008 [3] [5]	11.088
Nitrogen (N)	1	14.007 [6]	14.007
Oxygen (O)	4	15.999 [2]	63.996
Total	22	161.157	

Visualization of Molecular Structure

To provide a clear representation of the molecular architecture of **H-Glu(OMe)-OH**, the following diagram has been generated using the DOT language.



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Molecular structure of **H-Glu(OMe)-OH**.

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References

- 1. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 2. Oxygen - Wikipedia [en.wikipedia.org]
- 3. Hydrogen - Wikipedia [en.wikipedia.org]

- 4. byjus.com [byjus.com]
- 5. quora.com [quora.com]
- 6. Nitrogen - Wikipedia [en.wikipedia.org]
- 7. Standard Atomic Weights | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
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